

Spectroscopic Characterization of 1,2-Dideoxy-D-Ribofuranose

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1,2-DIDEOXY-D-RIBOFURANOSE*

CAS No.: *91121-19-6*

Cat. No.: *B1205667*

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A Technical Guide for Nucleoside Chemists and Structural Biologists[1]

Introduction & Chemical Identity

1,2-dideoxy-D-ribofuranose (also known as 1,4-anhydro-2-deoxy-D-erythro-pentitol) is a tetrahydrofuran derivative.[1] Unlike standard nucleosides, it lacks both the nucleobase at the anomeric position (C1) and the hydroxyl group at C2. This unique structure mimics the apurinic/apyrimidinic (AP) site—a common DNA lesion—while possessing high chemical stability due to the absence of the labile hemiacetal linkage.

Structural Mapping & Nomenclature

To interpret spectra accurately, one must map the sugar numbering (standard in nucleoside chemistry) to the IUPAC tetrahydrofuran (THF) numbering.

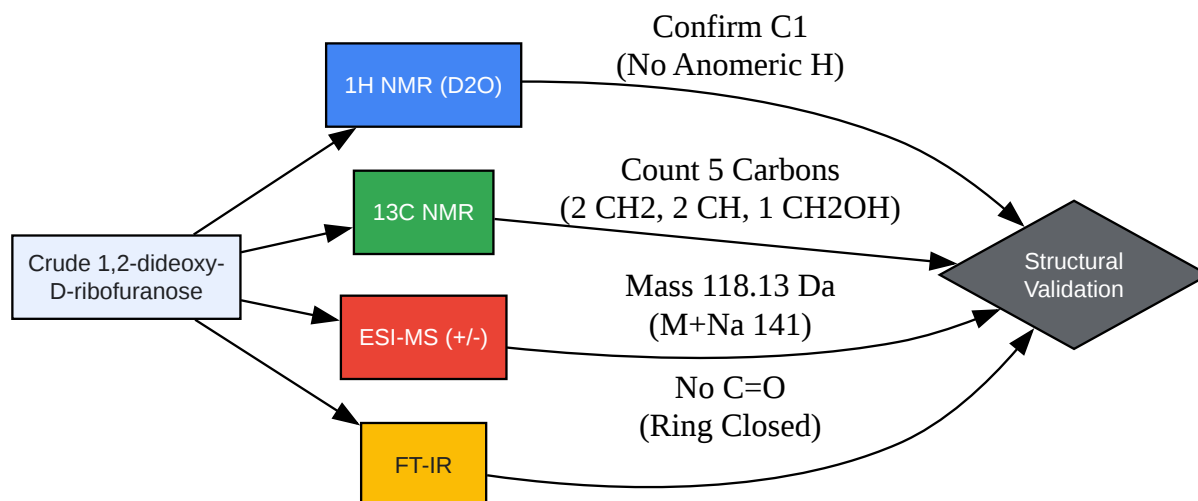
Feature	Sugar Numbering (Used in this Guide)	IUPAC THF Numbering	Chemical Environment
Anomeric Center	C1	C5	Methylene (), ether-linked.[1]
2-Deoxy Site	C2	C4	Methylene (), alkane-like.[1]
3-Hydroxyl	C3	C3	Methine (), chiral.
4-Hydroxymethyl	C4	C2	Methine (), chiral.
5-Hydroxyl	C5	Exocyclic	Methylene (), primary alcohol.[1]

Stereochemistry: The "D-ribo" configuration implies a trans relationship between the C3-hydroxyl and the C4-hydroxymethyl group on the furanose ring.[1]

Spectroscopic Characterization Workflow

The characterization of this molecule requires a multi-modal approach to confirm the reduction of the anomeric center and the integrity of the stereocenters.

DOT Diagram: Characterization Logic



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Caption: Logical workflow for validating **1,2-dideoxy-D-ribofuranose**. Note the critical check for the absence of the anomeric proton signal.

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][6][7]

NMR is the definitive method for distinguishing **1,2-dideoxy-D-ribofuranose** from its precursors (like thymidine or 2-deoxy-D-ribose).[1]

Experimental Protocol: Sample Preparation

- Solvent: Dissolve 5–10 mg of sample in 0.6 mL of Deuterium Oxide (D₂O). D₂O is preferred to eliminate hydroxyl proton coupling, simplifying the ring proton multiplets.
- Reference: Use an internal standard like TSP (trimethylsilylpropanoic acid) at 0.00 ppm, as TMS is insoluble in water.
- Acquisition: Acquire 1D
H (16 scans min) and 1D
C (512 scans min).

Detailed ¹H NMR Analysis (500 MHz, D₂O)

The spectrum is characterized by the absence of the downfield anomeric signal (usually 5.5–6.3 ppm in nucleosides).

Position	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Interpretation
H1 / H1'	3.80 – 4.05	Multiplet	~8–10 Hz	Protons at the former anomeric center. ^[1] Now a methylene group adjacent to the ring oxygen. Overlaps with H4.
H2 / H2'	1.80 – 2.20	Multiplet	Complex	Methylene protons at C2. ^[1] Distinctive upfield shift. Used to diagnose ring puckering (N vs S conformation).
H3	4.35 – 4.45	Multiplet (dt)		Methine proton adjacent to the secondary hydroxyl. The most downfield ring proton.
H4	3.85 – 4.00	Multiplet		Methine proton branching to the exocyclic CH ₂ OH.
H5 / H5'	3.55 – 3.75	dd or m		Exocyclic hydroxymethyl protons. Diastereotopic.

Key Diagnostic: The "1,2-dideoxy" nature is confirmed by the integration of the 1.80–2.20 ppm region (corresponding to 2 protons at C2) and the 3.80–4.05 ppm region (containing the new C1 methylene protons).

C NMR Analysis (125 MHz, D₂O)

Position	Shift (, ppm)	Type	Notes
C1	68.0 – 70.0	CH ₂	Ether-linked methylene.[1] Upfield from typical anomeric C1 (~85-90 ppm).[1]
C2	32.0 – 35.0	CH ₂	Alkane-like methylene.[1] Diagnostic for "deoxy" positions.
C3	70.0 – 72.0	CH	Carbinol carbon (attached to OH).
C4	85.0 – 87.0	CH	Ring junction methine. [1]
C5	61.0 – 63.0	CH ₂	Primary alcohol carbon.[1]

Mass Spectrometry (MS)[1]

Mass spectrometry validates the molecular formula (

, MW: 118.13 Da) and purity.

- Ionization Method: Electrospray Ionization (ESI) in Positive Mode.
- Solvent Matrix: Methanol/Water (50:50) with 0.1% Formic Acid.

Fragmentation Pattern

Unlike standard nucleosides which cleave the glycosidic bond to release a nucleobase, **1,2-dideoxy-D-ribofuranose** fragments primarily via dehydration.[\[1\]](#)

Ion Species	m/z (Observed)	Identity	Mechanism
$[M+H]^+$	119.1	Protonated Molecule	Base peak in soft ionization. [1]
$[M+Na]^+$	141.1	Sodium Adduct	Common in salt-containing buffers. [1]
$[M+H - H_2O]^+$	101.1	Dehydration Product	Loss of water from C3/C5. [1]
$[M+H - 2H_2O]^+$	83.1	Di-dehydration	Formation of furan aromatic system (rare). [1]

Infrared (IR) Spectroscopy[\[1\]](#)[\[3\]](#)

IR is useful for confirming the absence of carbonyl impurities (from open-chain aldehyde forms or lactone precursors).[\[1\]](#)

- Method: ATR-FTIR (Attenuated Total Reflectance) on neat oil/solid.[\[1\]](#)
- Key Bands:
 - 3300–3450 cm^{-1} (Broad): O-H stretching (strong, hydrogen bonded).
 - 2850–2950 cm^{-1} : C-H stretching (sp^3 hybridized).
 - 1050–1100 cm^{-1} : C-O-C stretching (cyclic ether) and C-O stretching (alcohol).
 - Absence of 1700–1750 cm^{-1} : Confirms no C=O (lactone/aldehyde) remains, verifying the reduction of the precursor.

Synthesis & Impurity Profile Context

Understanding the synthesis source is vital for interpreting "ghost peaks" in spectra.

Common Synthetic Route: Elimination from Thymidine

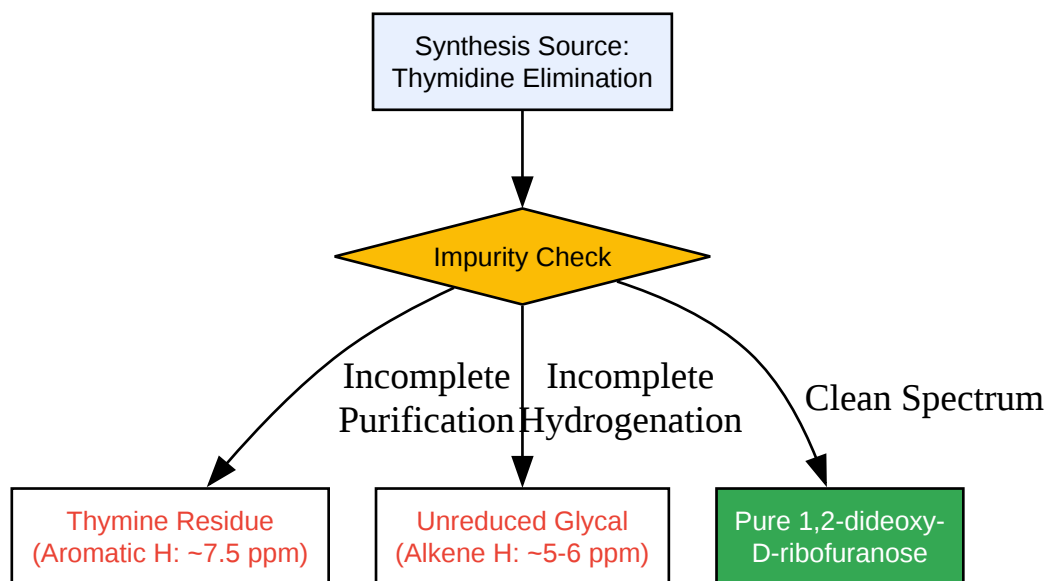
A prevalent method involves the elimination of the thymine base from thymidine, followed by hydrogenation.

- Impurity A (Thymine): Look for aromatic protons at 7.2–7.6 ppm in

¹H NMR.

- Impurity B (Glycals): If hydrogenation is incomplete, alkene protons will appear at 5.0–6.0 ppm.

DOT Diagram: Synthesis-Derived Impurities



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Caption: Decision tree for identifying common synthetic impurities in **1,2-dideoxy-D-ribofuranose** samples.

References

- Synthesis and Application: Kawakami, J. et al. "Practical and Reliable Synthesis of **1,2-Dideoxy-D-ribofuranose** and Its Application in RNAi Studies." [1] Nucleosides, Nucleotides and Nucleic Acids, 2016.

- Structural Synonymy: PubChem Compound Summary for CID 91547-59-0 (1,4-Anhydro-2-deoxy-D-erythro-pentitol).[1]
- Precursor Characterization: "Synthesis of 1,4-anhydro-2-deoxy-D-ribitol derivatives from thymidine." Nucleosides Nucleotides Nucleic Acids, 2003.[2]
- NMR Reference Data: ChemicalBook 3-Hydroxytetrahydrofuran NMR Spectrum (Structural Analog).

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Sources

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- 2. Synthesis of 1,4-anhydro-2-deoxy-D-ribitol derivatives from thymidine - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Characterization of 1,2-Dideoxy-D-Ribofuranose]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1205667/docs#spectroscopic-characterization-of-1-2-dideoxy-d-ribofuranose>]

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